Technical Monograph: 4-Hydroxymethylpiperidine Hydrochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Hydroxymethylpiperidine hydrochloride*
CAS No.:	*90748-01-9*
Cat. No.:	*B3021614*

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CAS Number: 90748-01-9 (HCl salt) | Free Base CAS: 6457-49-4 IUPAC Name: Piperidin-4-ylmethanol hydrochloride

Executive Summary & Chemical Identity

4-Hydroxymethylpiperidine hydrochloride (4-HMP[1][2][3]·HCl) is a bifunctional pharmacophore essential to modern medicinal chemistry. It serves as a "privileged structure"—a molecular framework capable of providing ligands for diverse biological targets.[4] Its utility stems from its dual reactivity: a nucleophilic secondary amine at the piperidine ring and a primary alcohol on the exocyclic methyl group.

This guide provides a rigorous technical analysis of 4-HMP·HCl, moving beyond basic catalog data to cover synthetic causality, handling protocols for hygroscopic salts, and its strategic deployment in drug discovery (e.g., GPCR ligands and kinase inhibitors).

Physicochemical Profile

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Property	Specification	Contextual Note
Molecular Formula	$C_6H_{13}NO$[1][2][3][5][6][7][8][9][10] · HCl	Salt form enhances stability over the free base.
Molecular Weight	151.63 g/mol	Ideal fragment size for Fragment-Based Drug Discovery (FBDD).
Appearance	White to off-white crystalline solid	Highly hygroscopic; deliquesces if improperly stored.
Solubility	Water (>100 mg/mL), DMSO, Methanol	Insoluble in non-polar solvents (Hexane, Et_2O).
pKa (Free Base)	~10.8 (Piperidine N)	Highly basic; requires strong buffering in biological assays.
Melting Point	118–129 °C	Broad range indicates hygroscopic water absorption; dry thoroughly before MP determination.

Strategic Utility in Drug Design

4-HMP·HCl is not merely a reagent; it is a topological linker. The piperidine ring enforces a specific spatial geometry (chair conformation), positioning the hydroxymethyl group equatorially to minimize 1,3-diaxial interactions. This makes it an excellent scaffold for:

- Spacer Design: Extending pharmacophores by ~5–6 Å from the central amine.
- Solubility Enhancement: The secondary amine and alcohol moieties significantly lower logP, improving the water solubility of lipophilic drug candidates.
- Pro-drug Development: The alcohol group allows for esterification, facilitating pro-drug strategies or metabolic blocking.

Visualization: Divergent Functionalization Logic

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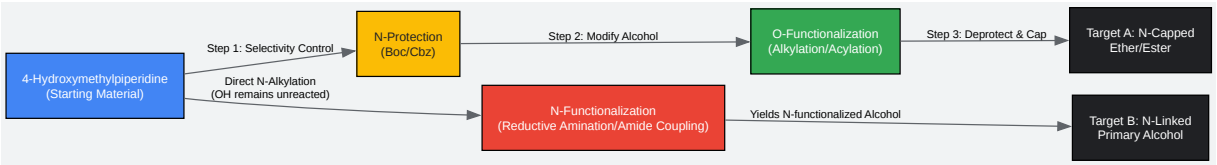
The following diagram illustrates how to selectively manipulate the Nitrogen (N) vs. Oxygen (O) termini using orthogonal protecting group strategies.



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Caption: Orthogonal synthetic pathways for 4-HMP. N-protection is critical before O-functionalization to prevent polymerization or side reactions.

Synthesis & Manufacturing Protocol

While commercially available, in-house synthesis is often required to introduce isotopic labels (e.g., Deuterium) or to access specific salt forms. The standard industrial route involves the reduction of Ethyl Isonipecotate.

Reaction Mechanism

The transformation relies on the nucleophilic attack of a hydride source ($LiAlH_4$) on the ester carbonyl.

- Reagent Choice: Lithium Aluminum Hydride ($LiAlH_4$) is preferred over $NaBH_4$ because esters are generally inert to borohydride reduction without additives.
- Solvent System: THF is critical for solvation of the $LiAlH_4$ and the intermediate aluminate complexes.

Step-by-Step Protocol (Self-Validating)

Objective: Synthesis of 4-Hydroxymethylpiperidine (Free Base) followed by HCl salt formation.
Scale: 100 mmol input.

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- Setup: Flame-dry a 500 mL 3-neck round-bottom flask. Equip with a reflux condenser, N_2 inlet, and addition funnel.
- Reagent Prep: Charge flask with $LiAlH_4$ (150 mmol, 1.5 eq) and anhydrous THF (200 mL). Cool to 0°C.[10]
  - Validation Check: Suspension should be grey/white. If yellow, moisture contamination has occurred.
- Addition: Dissolve Ethyl Isonipecotate (100 mmol) in THF (50 mL). Add dropwise over 30 mins.
  - Why? Exothermic reaction control. Rapid addition causes solvent boil-over.
- Reaction: Warm to Room Temperature (RT) then reflux for 4 hours.
  - Monitor: TLC (10% MeOH in DCM). Stain with Ninhydrin (amine detection). Disappearance of ester spot indicates completion.
- Fieser Quench (Critical Step):
  - Cool to 0°C.[10][11]
  - Add x mL Water (where x = mass of $LiAlH_4$ in grams).
  - Add x mL 15% NaOH.[10][11]
  - Add 3x mL Water.
  - Result: This specific ratio precipitates aluminum salts as a granular white solid (easy filtration) rather than a gelatinous emulsion (impossible filtration).
- Isolation: Filter through Celite. Dry filtrate over Na_2SO_4. Concentrate in vacuo to yield the free base oil.
- Salt Formation: Dissolve oil in minimal EtOH. Add 4M HCl in Dioxane (1.1 eq) at 0°C. Filter the white precipitate.

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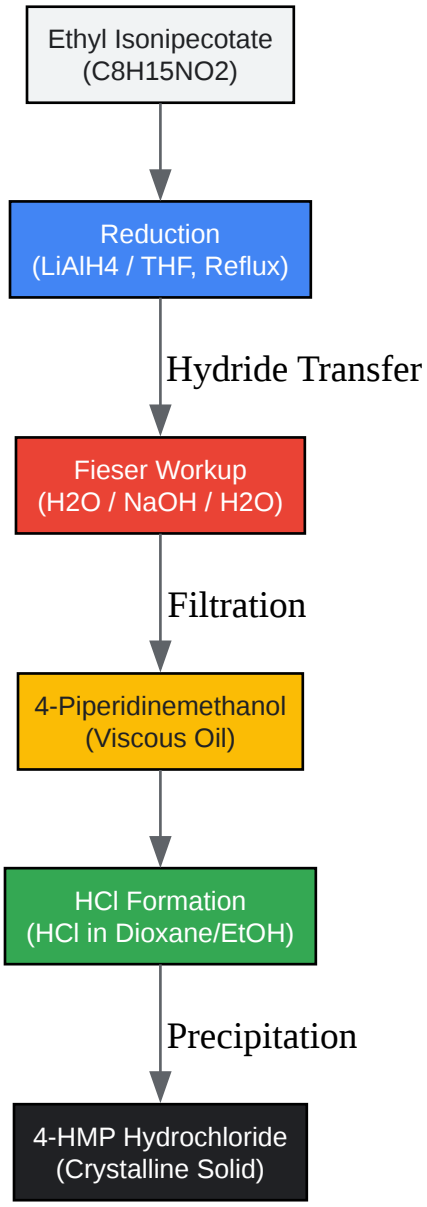
Synthetic Workflow Diagram



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Caption: Linear synthesis workflow from ester precursor to stable hydrochloride salt.

Handling, Stability & Analytics

Hygroscopicity Management

4-HMP·HCl is deliquescent. Upon exposure to ambient humidity, the crystalline lattice collapses, forming a viscous oil. This alters the effective molecular weight, leading to

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stoichiometry errors in subsequent reactions.

- Storage: Store under Argon/Nitrogen in a desiccator.
- Recovery: If the solid becomes sticky, recrystallize from EtOH/Et_2O or dry under high vacuum (0.1 mmHg) at 40°C for 12 hours.

Analytical Verification (NMR)

^1H NMR (400 MHz, D_2O):

- δ 3.45 (d, 2H): Methylene protons adjacent to Oxygen (-CH_2-OH). Diagnostic signal.
- δ 3.38 (m, 2H): Equatorial protons adjacent to Nitrogen.
- δ 2.95 (td, 2H): Axial protons adjacent to Nitrogen.
- δ 1.90 (m, 1H): Methine proton at C4.
- δ 1.45 (m, 2H): Equatorial protons at C3/C5.
- δ 1.35 (m, 2H): Axial protons at C3/C5.

Applications in Medicinal Chemistry

Muscarinic Receptor Antagonists

4-HMP is a key intermediate in synthesizing antagonists for the M3 muscarinic receptor (COPD/Asthma treatment). The piperidine nitrogen binds to the aspartate residue in the receptor pocket, while the hydroxymethyl group is often derivatized into carbamates to engage hydrophobic sub-pockets.

Kinase Inhibitor Solubilization

In oncology, kinase inhibitors often suffer from poor solubility. Attaching 4-HMP via the nitrogen to the core scaffold (e.g., pyrimidine or quinoline) utilizes the solvent-exposed alcohol to form hydrogen bonds with water, significantly improving the drug's pharmacokinetic profile.

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- To cite this document: BenchChem. [Technical Monograph: 4-Hydroxymethylpiperidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at:

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